

# Ambiguity of Molecular Formula **C18H23Cl2NO3** Prevents In-Depth Report

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## Compound of Interest

Compound Name: **C18H23Cl2NO3**

Cat. No.: **B15171524**

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A comprehensive technical guide on the procurement and research applications of the chemical compound with the molecular formula **C18H23Cl2NO3** cannot be completed at this time due to significant ambiguity. The provided formula corresponds to multiple distinct chemical compounds, known as isomers, each with unique properties, commercial availability, and research applications. Without a specific chemical name or Chemical Abstracts Service (CAS) number, it is impossible to provide accurate and relevant data on sourcing, experimental protocols, and biological pathways.

Initial investigations have identified several commercially listed compounds that share the molecular formula **C18H23Cl2NO3**. These include:

- 4-[4-(2,4-dichlorophenyl)oxane-4-carbonyl]-2,6-dimethylmorpholine (Molport ID: Molport-015-642-117)
- 3-(3,4-dichlorophenyl)-3-(3-oxopropyl)-1-pyrrolidinecarboxylic acid tert-butyl ester (CAS Number: 716327-28-5)
- N-(2-Methoxybenzyl)-2-(4-chloro-2,5-dimethoxyphenyl)ethanamine hydrochloride (CAS Number: 1539266-19-7)[1][2][3]
- 1-[[[(3,5-dichlorophenyl)carbamoyl]methyl]-3,3,5-trimethylcyclohexane-1-carboxylic acid (CAS Number: 439111-39-4)[4]

The presence of these distinct chemical entities underscores the need for greater specificity to fulfill the user's request for an in-depth technical guide. Each of these compounds will have a different profile regarding its synthesis, handling, and potential biological activity.

To proceed with the creation of a detailed technical whitepaper, the user is requested to provide either the specific chemical name or the CAS number of the compound of interest. This information will allow for a targeted search for:

- Reputable chemical suppliers and their product specifications.
- Published research articles detailing experimental protocols.
- Information on relevant biological signaling pathways.

Upon receiving this clarification, a comprehensive guide will be developed, including structured data tables, detailed methodologies, and visualizations of experimental workflows and signaling pathways as per the original request.

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## References

- 1. TLC Pharmaceutical Standards Ltd. (Page 3) @ ChemBuyersGuide.com, Inc. [chembuyersguide.com]
- 2. 2-(4-Chloro-2,5-diMethoxyphenyl)-N-(2-Methoxybenzyl)ethanamine hydrochloride, CasNo.1539266-19-7 ANTAI BIO-TECH CO LTD China (Mainland) [antaibio.lookchem.com]
- 3. Shanghai Fuxin Pharmaceutical Co., Ltd. (Page 6) @ ChemBuyersGuide.com, Inc. [chembuyersguide.com]
- 4. 439111-39-4(1-[(3,5-dichlorophenyl)carbamoyl]methyl)-3,3,5-trimethylcyclohexane-1-carboxylic acid) | Kuujia.com [ko.kuujia.com]
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[<https://www.benchchem.com/product/b15171524#where-to-buy-c18h23cl2no3-for-research-purposes>]

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